Application Notes and Protocols: UBP310 Dissolution in DMSO for Experimental Use

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Compound of Interest

Compound Name: *UBP646*

Cat. No.: *B13438260*

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This document provides detailed application notes and protocols for the dissolution of UBP310 in Dimethyl Sulfoxide (DMSO) for various experimental applications. UBP310 is a potent and selective antagonist of kainate receptors, particularly targeting the GluK1 subunit.

Introduction to UBP310

UBP310 is a selective antagonist for the GluK1 (formerly GluR5) kainate receptor subtype, demonstrating an IC50 of 130 nM.[1][2] It also exhibits antagonist activity at homomeric GluK3 (formerly GluR7) receptors. Its high selectivity makes it a valuable tool for investigating the physiological and pathological roles of GluK1-containing kainate receptors in the central nervous system.[3][4][5] Studies have explored its neuroprotective potential in models of Parkinson's disease.[6][7][8]

Quantitative Data Summary

The following tables summarize the key quantitative information for UBP310.

Table 1: Physicochemical Properties of UBP310

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Property	Value	Reference
Molecular Weight	353.35 g/mol	[1]
Chemical Formula	$C_{14}H_{15}N_3O_6S$	[1]
Appearance	White solid powder	[1]
Purity	≥98% (HPLC)	

Table 2: Solubility of UBP310

Solvent	Maximum Concentration	Reference
DMSO	20 mM (7.07 mg/mL)	
Water	Insoluble	[1]

Table 3: Receptor Binding Affinity of UBP310

Receptor Subunit	Binding Affinity (K_D)	Reference
GluK1	21 ± 7 nM	[3]
GluK3	0.65 ± 0.19 µM	[3]
GluK2	No specific binding	[3]

Experimental Protocols

3.1. Preparation of a UBP310 Stock Solution in DMSO

This protocol describes the preparation of a 20 mM stock solution of UBP310 in DMSO.

Materials:

- UBP310 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

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- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Calculate the required mass of UBP310:
  - For 1 mL of a 20 mM stock solution, the required mass is calculated as follows:
    - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (mg) = 20 mmol/L x 0.001 L x 353.35 g/mol = 7.067 mg
- Weigh UBP310:
  - Carefully weigh out approximately 7.07 mg of UBP310 powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the UBP310 powder.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes until the UBP310 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary.[9] Visually inspect the solution to ensure no solid particles remain.
- Storage:
  - Store the 20 mM stock solution in aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term use (days to weeks).[1] Avoid repeated freeze-thaw cycles.

3.2. Preparation of Working Solutions

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For cell culture experiments, the DMSO stock solution must be diluted to the final working concentration in the appropriate aqueous buffer or cell culture medium. It is crucial to ensure that the final concentration of DMSO in the assay is low (typically <0.5%) to avoid solvent-induced toxicity or off-target effects.[10]

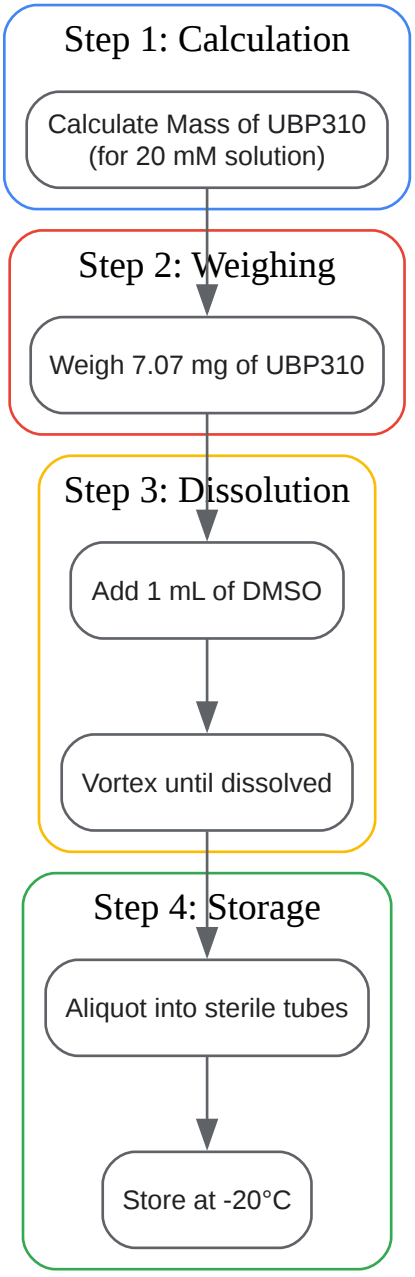
Example: Preparation of a 10 µM working solution in 10 mL of cell culture medium:

- Intermediate Dilution (Optional but Recommended):
  - Prepare an intermediate dilution of the 20 mM stock solution in DMSO or the final aqueous buffer. For example, dilute the 20 mM stock 1:100 in DMSO to obtain a 200 µM solution.
- Final Dilution:
  - Add the required volume of the stock or intermediate solution to the final volume of the aqueous buffer or medium.
    - Using the 20 mM stock: Volume of stock = (10 µM x 10 mL) / 20 mM = 0.005 mL or 5 µL
    - Add 5 µL of the 20 mM stock solution to 10 mL of cell culture medium.
- Mixing:
  - Mix the working solution thoroughly by gentle inversion or pipetting.

Mandatory Visualizations

Diagram 1: Experimental Workflow for UBP310 Stock Solution Preparation

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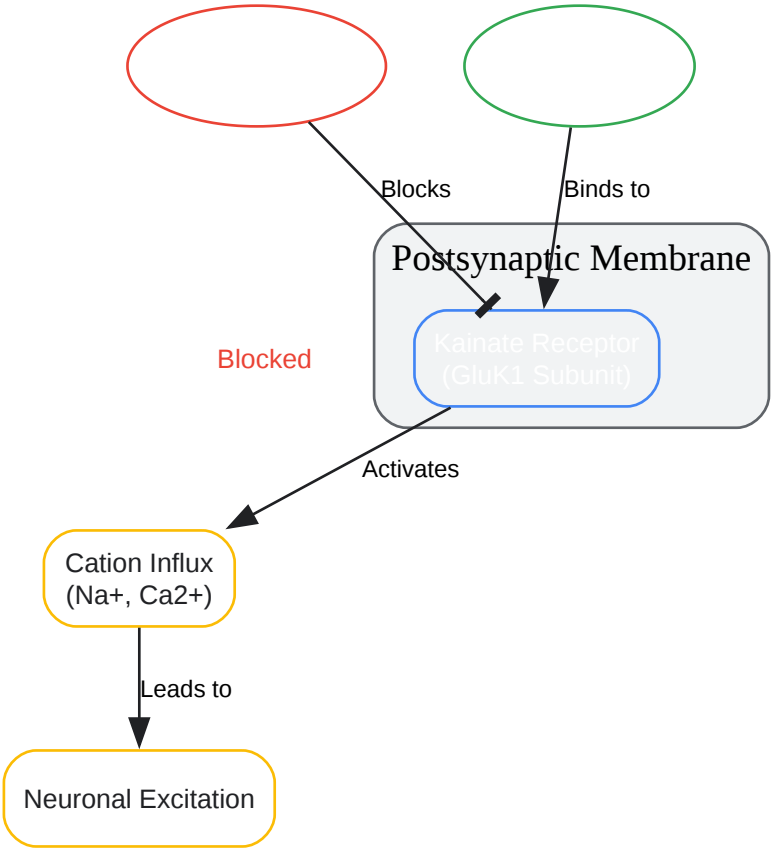


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Caption: Workflow for preparing a 20 mM UBP310 stock solution in DMSO.

Diagram 2: Simplified Signaling Pathway of UBP310 Action

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References

- 1. medkoo.com [medkoo.com]
- 2. UBP310|CAS 902464-46-4|DC Chemicals [dcchemicals.com]
- 3. Mapping the Ligand Binding Sites of Kainate Receptors: Molecular Determinants of Subunit-Selective Binding of the Antagonist [3H]UBP310 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Binding site and ligand flexibility revealed by high resolution crystal structures of GluK1 competitive antagonists - PMC [pmc.ncbi.nlm.nih.gov]

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- 5. Mapping the ligand binding sites of kainate receptors: molecular determinants of subunit-selective binding of the antagonist [3H]UBP310 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The kainate receptor antagonist UBP310 but not single deletion of GluK1, GluK2, or GluK3 subunits, inhibits MPTP-induced degeneration in the mouse midbrain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. merckmillipore.com [merckmillipore.com]
- 9. researchgate.net [researchgate.net]
- 10. Evaluation of the use of the solvent dimethyl sulfoxide in chemiluminescent studies - PubMed [pubmed.ncbi.nlm.nih.gov]

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